Technical Monograph: [2-(4-Chlorophenyl)phenyl]sulfonyl chloride[1][2]

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Compound of Interest

Compound Name:	*[2-(4-Chlorophenyl)phenyl]sulfonyl chloride*
CAS No.:	*887344-37-8*
Cat. No.:	*B1352784*

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Chemical Identity & Structural Significance

This compound represents a "privileged scaffold" in medicinal chemistry—the biphenyl sulfonyl chloride.[1] The presence of the sulfonyl chloride moiety at the ortho (2-position) of the proximal ring, combined with a para-chloro substituent on the distal ring, creates a unique steric and electronic profile. Unlike its para-sulfonyl isomers, the ortho-substitution forces a twist in the biphenyl dihedral angle, often enhancing solubility and influencing binding affinity in protein pockets (e.g., GPCRs or kinase allosteric sites).

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Property	Data Specification
CAS Number	887344-37-8
IUPAC Name	4'-Chloro[1,1'-biphenyl]-2-sulfonyl chloride
Molecular Formula	$C_{12}H_8Cl_2O_2S$
Molecular Weight	287.16 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DCM, THF, EtOAc; Hydrolyzes in water
Storage	2–8°C, under inert atmosphere (Ar/N_2)

Safety & Hazards: The "Silent Hydrolysis" Threat

Core Directive: Sulfonyl chlorides are deceptively hazardous because their degradation products (HCl gas and sulfonic acids) are generated upon contact with invisible atmospheric moisture.[1]

2.1 Critical Hazard Profile (GHS Classification)

- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.[1][2] The lipophilic biphenyl tail facilitates skin penetration, while the sulfonyl chloride head group reacts with tissue water to generate hydrochloric acid subcutaneously.

- Respiratory Sensitization: Inhalation of dust or hydrolyzed vapors (HCl) can cause severe respiratory tract irritation.[1]

2.2 Self-Validating Handling Protocol

A "self-validating" system implies that the protocol includes built-in checks to confirm safety and reagent integrity before an accident occurs.[1]

- The "Fume Test" (Integrity Check): Before opening the primary vessel, inspect the septum/cap. If white crusts (sulfonic acid crystals) are visible on the threads, the container is compromised.

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- The "Double-Needle" Equalization (Pressure Management): Never withdraw liquid solutions of this reagent without an inert gas bleed.[1]
  - Insert an Argon inlet needle first.[1]
  - Insert the withdrawal syringe.[1]
  - Validation: Watch the bubbler.[1] If oil sucks back, the vessel is under vacuum (good seal). If it bubbles vigorously before withdrawal, the reagent may be decomposing (generating HCl pressure).

Synthesis & Reactivity Logic

3.1 The Regioselectivity Challenge

Direct chlorosulfonation (using chlorosulfonic acid) of 4-chlorobiphenyl typically favors the 4'-position (para to the phenyl ring) or the 4-position due to steric hindrance at the ortho (2-position).[1] Therefore, to access **[2-(4-Chlorophenyl)phenyl]sulfonyl chloride**, one must rely on a directed Sandmeyer-type chlorosulfonylation.[1]

- Precursor: 4'-Chloro[1,1'-biphenyl]-2-amine.[1]
- Mechanism: Diazotization of the amine followed by oxidative coupling with sulfur dioxide catalyzed by Copper(I) or Copper(II).[1]

3.2 Reaction Workflow Visualization

The following diagram illustrates the specific pathway to access this scaffold, highlighting the critical "Meerwein" chlorosulfonylation step which avoids the regioselectivity issues of electrophilic aromatic substitution.

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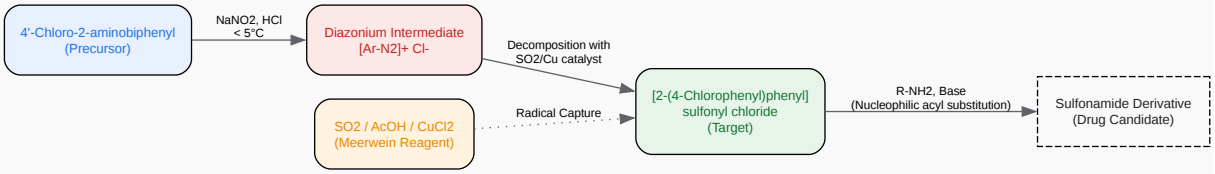


Figure 1: Regioselective Synthesis via Sandmeyer-type Chlorosulfonylation

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Figure 1: The diazonium route ensures the sulfonyl group is installed at the sterically crowded 2-position, which is difficult to access via direct sulfonation.

Experimental Protocol: General Sulfonylation

Objective: Coupling **[2-(4-Chlorophenyl)phenyl]sulfonyl chloride** with a secondary amine to form a sulfonamide library candidate.[1]

4.1 Reagents & Stoichiometry

- Sulfonyl Chloride (1.0 equiv): 287 mg (1.0 mmol)[1][3]
- Amine (1.1 equiv): Calculated based on MW.[1]
- Base (2.5 equiv): Diisopropylethylamine (DIPEA) or Pyridine.[1] Note: Inorganic bases (K2CO3) are less effective in non-polar solvents needed for this lipophilic chloride.
- Solvent: Dichloromethane (DCM) or Anhydrous THF (0.1 M concentration).[1]

4.2 Step-by-Step Methodology

- Preparation (Inert Atmosphere): Flame-dry a 10 mL round-bottom flask containing a magnetic stir bar. Purge with Nitrogen.[1][4]
- Solubilization: Dissolve the amine (1.1 mmol) and DIPEA (2.5 mmol) in dry DCM (5 mL). Cool to 0°C in an ice bath. Causality: Cooling prevents exotherms from degrading the labile sulfonyl chloride.

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- Addition: Dissolve **[2-(4-Chlorophenyl)phenyl]sulfonyl chloride** (1.0 mmol) in DCM (2 mL) and add dropwise to the amine solution over 5 minutes.
  - Visual Cue: The solution may turn slightly yellow/orange upon addition.[1]
- Reaction Monitoring (TLC):
  - Eluent: 30% Ethyl Acetate in Hexanes.[1]
  - Stain: UV (254 nm).[1] The sulfonyl chloride usually runs with high Rf; the sulfonamide product will be more polar (lower Rf).[1]
  - Endpoint: Disappearance of the sulfonyl chloride spot (usually < 2 hours).[1]
- Quench & Workup: Add 1M HCl (5 mL) to quench excess amine. Extract with DCM (2 x 10 mL). Wash organics with Brine, dry over MgSO4, and concentrate.

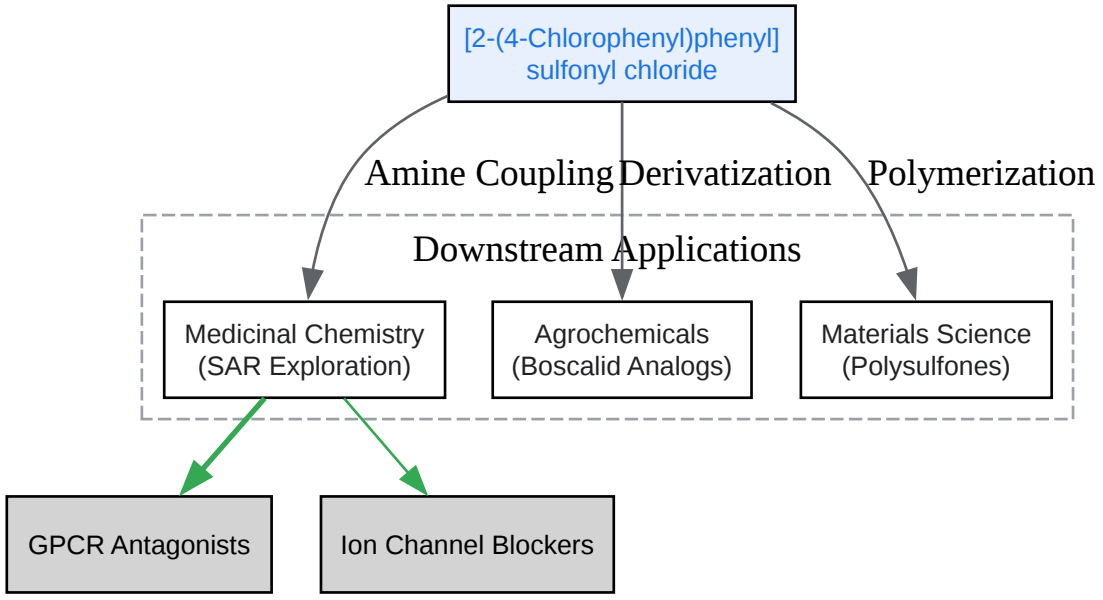
Applications in Drug Discovery

This specific scaffold is valuable for creating Biaryl Sulfonamides, a class of compounds frequently screened for:

- Chemokine Receptor Antagonists: The twisted biphenyl core mimics the hydrophobic pharmacophores found in CCR antagonists.[1]
- Metalloprotease Inhibitors: The sulfonyl group can act as a zinc-binding group (ZBG) anchor or coordinate with backbone amides.[1]

Logical Relationship: From Reagent to Bioactivity

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Figure 2: The utility of the biphenyl sulfonyl chloride scaffold across diverse chemical industries.

References

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- Application Context: Li, J., et al. "Synthesis of Sulfonyl Chlorides from Aryldiazonium Salts."[1] ACS Organic & Inorganic Au, 2021.[1] (Modern catalytic updates to the synthesis). Link[1]

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